

In-Depth Technical Guide: N-(Azido-PEG2)-N-Boc-PEG3-acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-(Azido-PEG2)-N-Boc-PEG3-acid*

Cat. No.: B609432

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the physicochemical properties of **N-(Azido-PEG2)-N-Boc-PEG3-acid**, a heterobifunctional PROTAC linker used in the development of targeted protein degraders.

Core Molecular Data

The fundamental characteristics of a molecule are defined by its elemental composition and corresponding molecular weight. These parameters are crucial for a range of experimental calculations, including stoichiometry and solution preparation.

The molecular formula for **N-(Azido-PEG2)-N-Boc-PEG3-acid** is C₂₀H₃₈N₄O₉^[1]. Based on this composition, the calculated molecular weight is 478.5 g/mol ^[1].

A detailed breakdown of the molecular weight calculation is presented in the table below. This table itemizes the constituent elements, their atomic weights, the count of each atom within the molecule, and the total contribution of each element to the overall molecular weight.

Element	Symbol	Atomic Weight (g/mol)	Count	Total Weight (g/mol)
Carbon	C	12.01	20	240.20
Hydrogen	H	1.008	38	38.304
Nitrogen	N	14.01	4	56.04
Oxygen	O	16.00	9	144.00
Total		478.544		

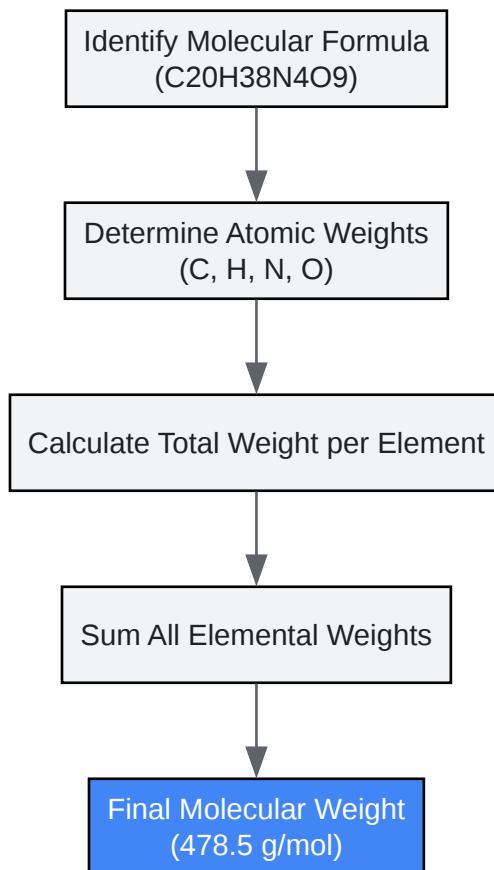
Experimental Protocols

Accurate determination of molecular weight is foundational for all subsequent experimental work. The standard protocol for calculating the molecular weight from a known chemical formula is as follows:

- Identify the Molecular Formula: The first step is to ascertain the precise molecular formula of the compound. For the subject of this guide, the formula is C₂₀H₃₈N₄O₉[\[1\]](#).
- Determine Atomic Weights: The standard atomic weights of each constituent element are obtained from the periodic table.
- Calculate Total Weight per Element: The atomic weight of each element is multiplied by the number of atoms of that element present in the molecule.
- Summation: The total molecular weight is the sum of the weights calculated for each element.

Visualized Workflow for Molecular Weight Determination

The logical process for determining the molecular weight of a chemical compound can be represented by the following workflow diagram.



[Click to download full resolution via product page](#)

Caption: Workflow for calculating the molecular weight of **N-(Azido-PEG2)-N-Boc-PEG3-acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(Azido-PEG2)-N-Boc-PEG3-acid - Creative Biolabs [creative-biolabs.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: N-(Azido-PEG2)-N-Boc-PEG3-acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b609432#molecular-weight-of-n-azido-peg2-n-boc-peg3-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com